Comprehensive Technical Guide: Methyl 3-(hexadecylamino)propanoate in Advanced Lipid Nanoparticle Design

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Compound of Interest

Compound Name:	*Methyl 3-(hexadecylamino)propanoate*
CAS No.:	*1040687-60-2*
Cat. No.:	*B1389079*

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Executive Summary

Methyl 3-(hexadecylamino)propanoate is a critical secondary amine building block utilized in the synthesis of ionizable lipids, dendrimeric surfactants, and lipid nanoparticles (LNPs). With a precisely defined molecular weight of 327.55 g/mol and a molecular formula of C20H41NO2[1], this molecule serves as the structural foundation for advanced mRNA delivery systems. By combining a hydrophobic hexadecyl (C16) tail with a biodegradable methyl propanoate headgroup, it enables the precise tuning of lipid pKa and endosomal escape mechanisms.

Physicochemical Profiling & Structural Analysis

The in vivo efficacy of an ionizable lipid is heavily dependent on the physicochemical properties of its precursors. **Methyl 3-(hexadecylamino)propanoate** provides the exact stoichiometric and geometric basis for downstream functionalization.

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Property	Value	Scientific Relevance
Molecular Weight	327.55 g/mol	Optimal mass range for LNP precursor synthesis, ensuring final lipid MW remains <1000 g/mol for favorable pharmacokinetics[1].
Molecular Formula	C20H41NO2	Provides the exact stoichiometric basis for downstream tertiary amine functionalization[1].
Alkyl Chain Length	C16 (Hexadecyl)	Drives hydrophobic self-assembly; C16 chains are proven to enhance endosomal membrane fusion compared to shorter chains.
Headgroup	Methyl Propanoate	Ester linkage introduces biodegradability via endogenous esterase cleavage, minimizing long-term tissue accumulation.
Amine Type	Secondary	Acts as a reactive nucleophile for subsequent alkylation or epoxide ring-opening to form the final ionizable lipid.

Mechanistic Causality: The hexadecyl chain is explicitly chosen because C16 lipids exhibit optimal hydrophobic packing within the LNP bilayer. Upon endosomal acidification, this chain length maximizes the disruption of the endosomal membrane, facilitating the cytosolic release of nucleic acid payloads. Concurrently, the secondary amine is primed for subsequent reactions, allowing chemists to synthesize tertiary amine ionizable lipids with a precisely calibrated pKa (~6.0 to 6.5) necessary for pH-responsive behavior.

Synthetic Workflows & Protocols

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The synthesis of **Methyl 3-(hexadecylamino)propanoate** is typically achieved via an aza-Michael addition of hexadecylamine to methyl acrylate[2]. The protocol must be strictly controlled to prevent over-alkylation (formation of tertiary amines) and auto-polymerization of the acrylate[3].

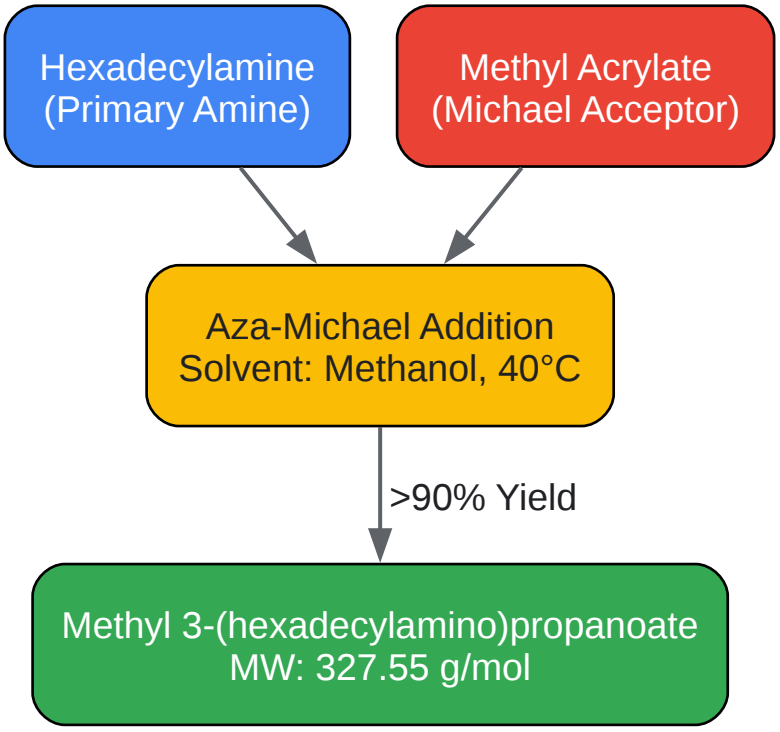

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Figure 1: Synthetic workflow for **Methyl 3-(hexadecylamino)propanoate** via Michael addition.

Step-by-Step Methodology: Aza-Michael Addition Objective: Synthesize **Methyl 3-(hexadecylamino)propanoate** with >95% purity while suppressing di-alkylation.

- Preparation: Dissolve 1.0 equivalent of hexadecylamine in anhydrous methanol. Causality: Methanol acts as a protic solvent that stabilizes the transition state of the Michael addition through hydrogen bonding, accelerating the reaction without requiring basic catalysts[2].
- Reagent Addition: Slowly add 1.1 equivalents of methyl acrylate dropwise at room temperature under an inert nitrogen atmosphere. Causality: A slight stoichiometric excess ensures complete conversion of the primary amine. However, keeping the excess minimal is critical to prevent the newly formed secondary amine from reacting with a second molecule of methyl acrylate, which would yield an unwanted tertiary amine byproduct[3].

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- Reaction Incubation: Heat the reaction mixture to 40°C and stir continuously for 50–90 hours[2]. Causality: Mild heating provides the necessary activation energy for the aza-Michael addition while avoiding the high temperatures that trigger methyl acrylate auto-polymerization or ester hydrolysis[3].

- Solvent Removal: Terminate the reaction and remove methanol and unreacted methyl acrylate under reduced pressure (rotary evaporation) at 45°C.

- Purification: Purify the crude product via silica gel column chromatography (using a gradient of dichloromethane/methanol). Causality: This step rigorously isolates the 327.55 g/mol target molecule from trace unreacted hexadecylamine and di-alkylated impurities, ensuring absolute precision for downstream LNP lipid synthesis.

Application in Advanced Drug Delivery

Once synthesized, **Methyl 3-(hexadecylamino)propanoate** is subjected to further functionalization to create multiheaded cationic surfactants or ionizable lipids[2].

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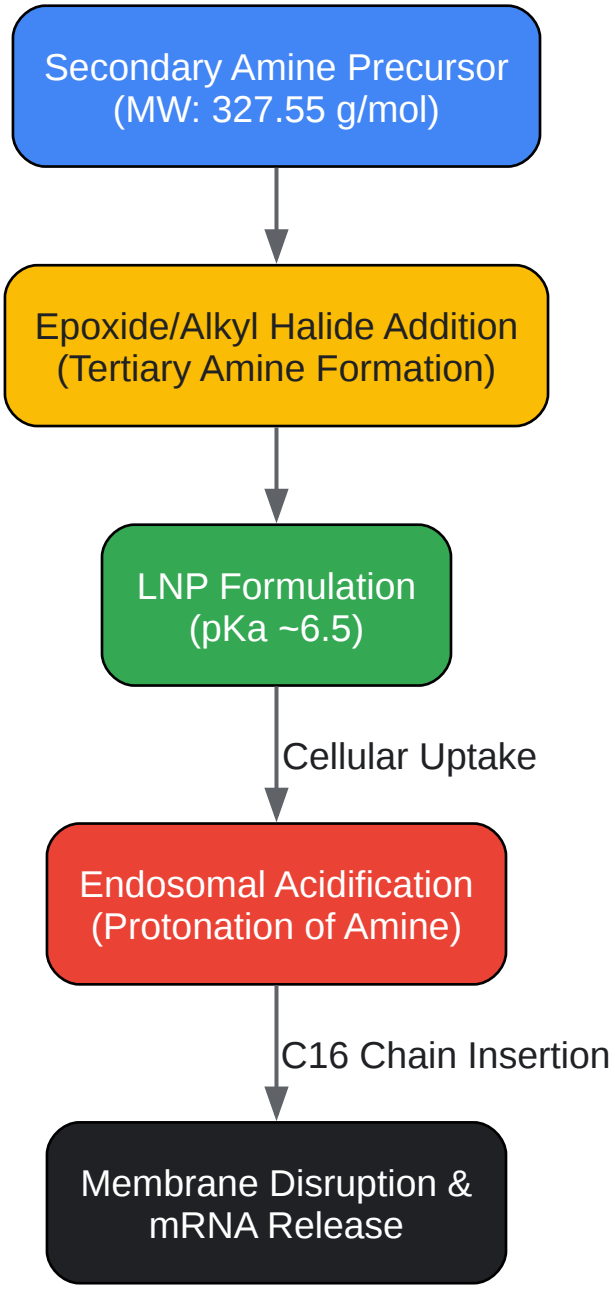

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Figure 2: Pathway from precursor synthesis to LNP-mediated endosomal escape.

The Role in Endosomal Escape: The resulting tertiary amine lipids are formulated into LNPs alongside mRNA, PEG-lipids, and cholesterol. At physiological pH (7.4), the LNP remains neutral, ensuring stable systemic circulation. Upon cellular endocytosis, the acidic environment of the endosome (pH ~5.5) protonates the amine. This protonation triggers a structural

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transition in the lipid bilayer, driving the C16 hexadecyl chains to fuse with and disrupt the endosomal membrane, releasing the mRNA into the cytosol.

Analytical Validation Protocol

To guarantee scientific integrity, every synthesized batch must undergo a self-validating analytical protocol to confirm the exact molecular weight and structural connectivity.

- Liquid Chromatography-Mass Spectrometry (LC-MS):
  - Method: Positive electrospray ionization (ESI+).
  - Validation: The mass spectrum must yield a dominant protonated molecular ion [M+H]+ peak at exactly m/z 328.55, confirming the base molecular weight of 327.55 g/mol [1]. If a peak at m/z 414.6 (indicating di-alkylation) is present, the batch must be repurified.
- Proton Nuclear Magnetic Resonance (1H NMR, CDCl3):
  - ~3.67 ppm (s, 3H): Confirms the intact methoxy group (−OCH3) of the ester.
  - ~2.85 ppm (t, 2H): Validates the methylene protons adjacent to the newly formed secondary amine (−CH2−NH−).
  - ~2.50 ppm (t, 2H): Confirms the methylene protons adjacent to the carbonyl group (−CH2−CO−).
  - ~1.25 ppm (m, 26H): Verifies the intact aliphatic C16 chain.
  - ~0.88 ppm (t, 3H): Confirms the terminal methyl group of the hexadecyl chain.

References

- Title: Multiheaded Cationic Surfactants with Dedicated Functionalities: Design, Synthetic Strategies, Self-Assembly and Performance Source: mdpi.com (Molecules 2023, 28(15), 5806) URL:[Link]
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